

# Foreword: The Challenge of Directing Plant Development

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## Compound of Interest

Compound Name: Chlorflurecol

CAS No.: 2464-37-1

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The ability to precisely control plant growth is a cornerstone of agricultural productivity and fundamental plant science research. At the heart of this control lies the phytohormone auxin, the master regulator of plant development. The directed, cell-to-cell movement of auxin, known as polar auxin transport, creates localized concentration gradients that orchestrate everything from embryogenesis to root architecture and tropic responses.<sup>[1][2][3]</sup> Understanding and manipulating this transport system offers a powerful strategy for influencing plant morphology and physiology. This guide provides a deep technical dive into Chlorflurenol-methyl, a synthetic molecule that has become an invaluable chemical tool for dissecting the intricate machinery of auxin transport.

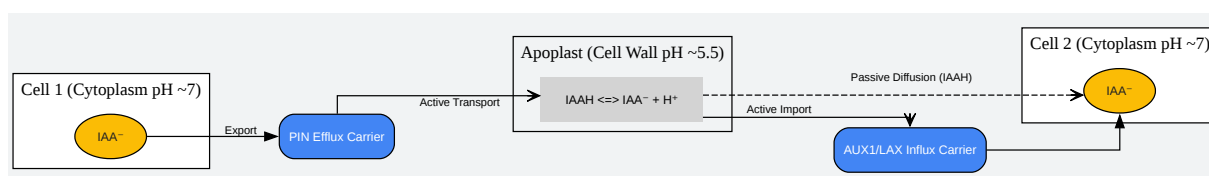
## The Polar Auxin Transport System: A Cellular Perspective

To appreciate the action of an inhibitor, one must first understand the system it targets. Polar auxin transport is a sophisticated, energy-dependent process facilitated by the coordinated action of specialized influx and efflux carrier proteins embedded in the plasma membrane.<sup>[2][4]</sup>

- The Chemiosmotic Hypothesis: The process is driven by the pH gradient between the acidic cell wall (apoplast, pH ~5.5) and the neutral cytoplasm (pH ~7). In the apoplast, a portion of the primary auxin, indole-3-acetic acid (IAA), becomes protonated (IAAH) and can diffuse passively across the plasma membrane. However, in the neutral cytoplasm, IAA is deprotonated to its anionic form (IAA<sup>-</sup>), trapping it within the cell.[4]
- Influx Carriers: The AUXIN1/LIKE-AUX1 (AUX/LAX) family of proteins actively transports the anionic IAA<sup>-</sup> from the apoplast into the cell, enhancing auxin uptake.[2][4]
- Efflux Carriers: The directional, cell-to-cell movement of auxin is primarily controlled by the PIN-FORMED (PIN) family of efflux carriers.[5][6][7] These proteins are often localized asymmetrically on the plasma membrane, pumping auxin out of the cell in a specific direction. This polar localization of PIN proteins determines the vector of auxin flow through plant tissues.[5][8] Another family of efflux carriers, the ABCB/PGP transporters, also contributes to this process.[2]

The dynamic regulation of the subcellular location and activity of these carriers is what allows the plant to form the auxin gradients necessary for development.[5][9]

## Visualizing the Polar Auxin Transport Pathway



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Caption: Simplified model of polar auxin transport between two plant cells.

## Chlorflurenol-methyl: A Molecular Profile

Chlorflurenol-methyl is a synthetic plant growth regulator belonging to the morphactin class.[10] These substances are characterized by their profound effects on plant morphology, primarily

through the disruption of polar auxin transport.[11][12]

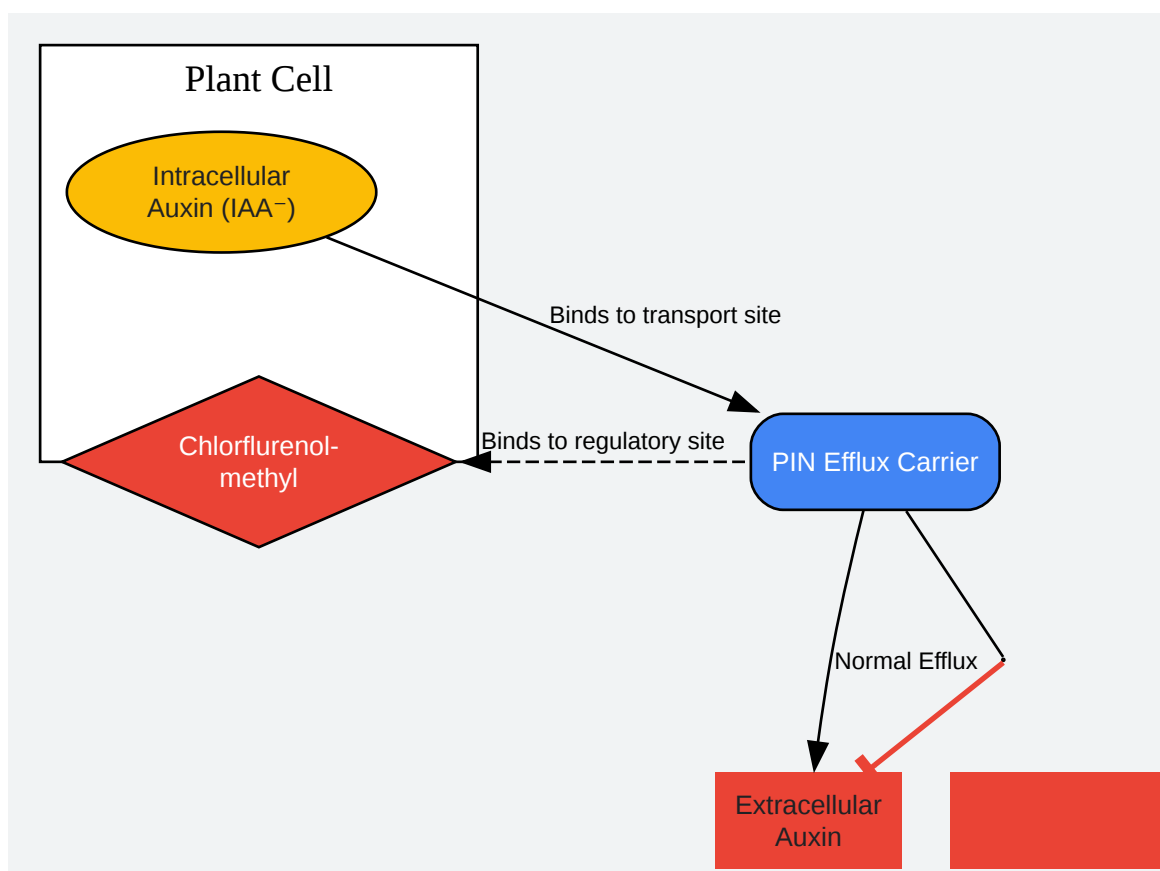
Property	Value	Source
IUPAC Name	methyl 2-chloro-9-hydroxyfluorene-9-carboxylate	[10][13]
Synonyms	Chlorflurenol methyl ester, Morphactin, Curbiset, Maintain	[10][13]
CAS Number	2536-31-4	[13][14][15]
Molecular Formula	C <sub>15</sub> H <sub>11</sub> ClO <sub>3</sub>	[10][13][15]
Molecular Weight	274.70 g/mol	[13][15]
Physical State	White to light yellow/brown crystals/solid	[16][17]
Solubility	Low in water; soluble in organic solvents like ethanol and isopropanol.	[11][14][17]
Stability	Stable under general storage; sensitive to strong acids, bases, and light.	[17]

## Mechanism of Action: Disrupting the Flow

Chlorflurenol-methyl acts as a potent, non-competitive inhibitor of polar auxin transport.[4] Its primary mode of action is the disruption of auxin efflux from the cell, targeting the function of PIN proteins and other efflux machinery.[11][12]

Unlike competitive inhibitors that might block the auxin binding site, chlorflurenol-methyl and other "phytotropins" are thought to bind to a different regulatory site on the efflux carrier complex.[4][18][19] This binding interferes with the conformational changes or regulatory processes required for the transporter to move auxin across the membrane. This inhibition leads to several key downstream physiological effects:

- **Loss of Apical Dominance:** By hindering the downward flow of auxin from the apical bud, the inhibitory signal on lateral buds is removed, promoting branching and a bushy phenotype. [17]
- **Inhibition of Gravitropism:** Gravitropic responses in roots and shoots depend on the rapid, gravity-induced redistribution of auxin. By blocking this transport, chlorflurenol-methyl can cause organs to lose their ability to orient with respect to gravity. [20][21]
- **Growth Retardation:** It inhibits the mitosis of apical meristems and slows cell division, leading to reduced internode elongation. [17]



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Caption: Chlorflurenol-methyl inhibits the PIN-mediated efflux of auxin.

## Experimental Frameworks for Utilizing Chlorflurenol-methyl

Chlorflurenol-methyl is a powerful tool for probing the function of the auxin transport system. Below is a generalized protocol for a classic auxin transport inhibition assay.

## Protocol: Root Gravitropism Inhibition Assay in *Arabidopsis thaliana*

This assay provides a clear physiological readout of polar auxin transport inhibition.

### 1. Materials and Reagents:

- *Arabidopsis thaliana* seeds (e.g., Col-0 wild-type).
- Growth medium: 0.5X Murashige and Skoog (MS) agar plates with 1% sucrose.
- Chlorflurenol-methyl stock solution (e.g., 10 mM in DMSO).
- Sterile water and DMSO (for control plates).
- Petri dishes (square, 100x100 mm).
- Growth chamber or incubator with controlled light and temperature (e.g., 22°C, 16h light/8h dark).

### 2. Step-by-Step Methodology:

- Seed Sterilization and Plating:
  - Surface sterilize *Arabidopsis* seeds (e.g., with 70% ethanol followed by bleach and sterile water rinses).
  - Resuspend seeds in sterile 0.1% agar and sow them in a line on the surface of MS agar plates.
- Plate Preparation:
  - Prepare MS agar medium and autoclave.
  - Cool the medium to ~50-60°C.

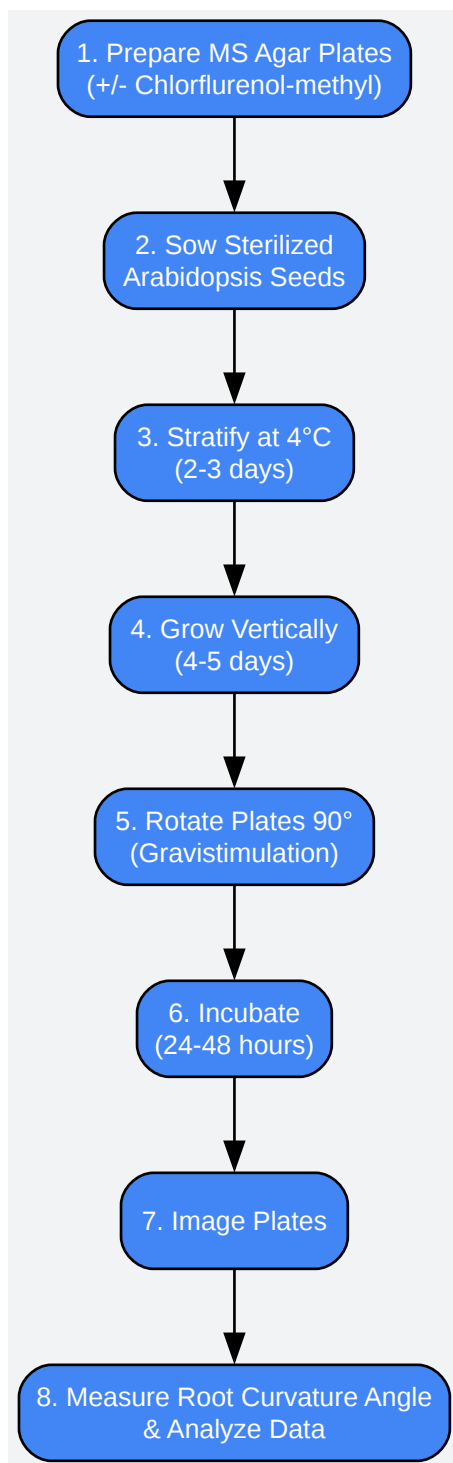
- Add Chlorflurenol-methyl stock solution to the desired final concentration (e.g., 1  $\mu\text{M}$ , 5  $\mu\text{M}$ , 10  $\mu\text{M}$ ).
- Prepare a vehicle control plate by adding an equivalent volume of DMSO.
- Prepare a negative control plate with no additions.
- Pour the media into sterile square petri dishes and allow them to solidify.
- Germination and Growth:
  - Seal the plates and stratify the seeds at 4°C for 2-3 days in the dark to synchronize germination.
  - Transfer plates to a growth chamber and orient them vertically to allow roots to grow downwards along the agar surface.
  - Grow seedlings for 4-5 days.
- Gravitropic Stimulation:
  - Once seedlings have developed primary roots of sufficient length, rotate the plates 90 degrees.
  - Mark the position of the root tips at the time of rotation.
- Data Acquisition and Analysis:
  - Return the plates to the growth chamber in their new orientation.
  - Allow roots to grow for another 24-48 hours.
  - Capture high-resolution images of the plates.
  - Using image analysis software (e.g., ImageJ), measure the angle of root curvature relative to the new gravity vector for each seedling.
  - Compare the root curvature angles between the control and Chlorflurenol-methyl-treated seedlings. A significant reduction in the curvature angle indicates inhibition of polar auxin

transport.

#### 6. Expected Results:

- Control (DMSO): Roots will exhibit a strong gravitropic response, bending downwards at an angle approaching 90 degrees.
- Chlorflurenol-methyl: Roots will show a dose-dependent reduction in gravitropic curvature, appearing to grow straight or at a shallow angle relative to their orientation at the time of rotation.

## Experimental Workflow Diagram



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Caption: Workflow for an Arabidopsis root gravitropism inhibition assay.

## Applications in Research and Agriculture

Chlorflurenol-methyl's potent effects have been leveraged in both basic research and applied agricultural settings.

Application / Research Area	Model Organism / Crop	Key Findings & Use	Reference(s)
Dissecting Gravitropism	Arabidopsis thaliana	Pharmacologically phenocopies auxin transport mutants (e.g., aux1), demonstrating the critical role of auxin influx/efflux in root gravity response.	[20][21]
Plant Growth Regulation	Potato, Radish, Sweet Potato	Inhibits main stem growth, promoting the expansion of underground tubers and increasing yield.	[17]
Horticulture	Pineapple	Promotes the growth of pineapple fruit buds ("sliplets") for vegetative propagation.	[17][22]
Turf Management	Grasses, Weeds	Used as a growth retardant to reduce the frequency of mowing.	[10]
Metabolic Studies	Tomato	Shown to influence carbohydrate and protein metabolism, though effects can be complex and stage-dependent.	[23]
Herbicide	Broadleaf weeds, shrubs	Used for post-emergent weed control, often in	[12][16][24]

combination with other  
herbicides.

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## Limitations and Critical Considerations

As with any chemical inhibitor, robust experimental design requires an awareness of the compound's limitations.

- **Specificity and Off-Target Effects:** While a potent auxin transport inhibitor, Chlorflurenol-methyl is not entirely specific. As a morphactin, it can have broad physiological effects, including influencing enzyme activities and metabolism.[23] High concentrations can lead to general phytotoxicity.[25] Therefore, it is crucial to perform dose-response experiments to identify the lowest effective concentration that elicits the desired response without causing widespread stress or toxicity.
- **Commercial Formulations:** Chlorflurenol-methyl is often sold in commercial formulations (e.g., emulsifiable concentrates) that contain solvents and surfactants.[16][26] For controlled laboratory experiments, researchers should use a pure, analytical-grade compound to avoid confounding effects from these other ingredients.
- **Environmental Persistence:** While not expected to be highly persistent in the environment, its use as an herbicide and growth regulator is subject to regulatory evaluation to assess risks to non-target organisms.[16][24][27]

## Conclusion

Chlorflurenol-methyl remains a cornerstone tool for the study of polar auxin transport. Its ability to rapidly and effectively disrupt this fundamental process allows researchers to probe the physiological consequences of altered auxin distribution in a way that is complementary to genetic approaches. By understanding its mechanism of action, applying it in carefully controlled experimental frameworks, and acknowledging its limitations, scientists can continue to leverage Chlorflurenol-methyl to unravel the complex signaling networks that govern plant growth and development.

## References

- Chlorflurenol-methyl (Ref: CME 74050) - AERU - University of Hertfordshire.

- Chlorflurenol methyl | C15H11ClO3 | CID 17334 - PubChem - NIH.
- Auxin Transport Inhibitors | Plant Physiology - Oxford Academic.
- **Chlorflurecol** methyl ester - NIST WebBook.
- Auxin Transport Inhibitors | Plant Physiology - Oxford Academic.
- chlorflurenol-methyl data sheet - Compendium of Pesticide Common Names.
- Chlorflurenol-methyl CAS#: 2536-31-4 - ChemicalBook.
- A Retro-Perspective on Auxin Transport - Frontiers.
- BIOCHEMICAL EFFECTS OF CHLORFLURENOL METHYL ESTER AND CHLORMEQUATE CHLORIDE ON CARBOHYDRATE AND PROTEIN METABOLISM IN WINTER TOM
- Auxin influx inhibitors 1-NOA, 2-NOA, and CHPAA interfere with membrane dynamics in tobacco cells - PMC - NIH.
- Novel auxin transport inhibitors phenocopy the auxin influx carrier mut
- Plant Growth Inhibitor- Chlorflurenol-methyl - Knowledge - Zhengzhou Delong Chemical Co., Ltd.
- CAS 2536-31-4: Chlorflurenol methyl | CymitQuimica.
- Chlorflurenol-methyl | CAS 2536-31-4 | SCBT.
- EP0235773A1 - Improved pesticide formulations - Google P
- Chlorflurenol-methyl | 2536-31-4 - A Chemtek.
- Reregistration Eligibility Decision for Chlorflurenol Methyl Ester - epa nepis.
- Chlorflurenol Methyl Ester (CME) Proposed Interim Registration Review Decision Case Number 2095 June 2022.
- Auxin transport sites are visualized in planta using fluorescent auxin analogs - PubMed.
- Chlorflurenol: Human Health Risk Assessment Addendum for the Reregistration Eligibility Decisi - Regul
- Novel auxin transport inhibitors phenocopy the auxin influx carrier mut
- SUBJECT: Chlorflurenol Methyl Ester: Human Health Draft Risk Assessment in Suppo1i of Registration Review.
- Auxin transport sites are visualized in planta using fluorescent auxin analogs.
- IV. EVIDENCE OF A COMMON MODE OF ACTION FOR A PROPOSED CLASS OF AUXIN TRANSPORT INHIBITORS: THE PHYTOTROPINS - NIH.
- Inhibitors of plant hormone transport - Semantic Scholar.
- Auxin Biosynthesis, Transport, Signaling, and Its Roles in Plant Leaf Morphogenesis - MDPI.
- Chemical inhibition of Arabidopsis PIN-FORMED auxin transporters by the anti-inflammatory drug naproxen - ResearchG
- Structure-Activity of Plant Growth Bioregulators and Their Effects on Mammals - MDPI.
- Auxin Biosynthesis, Transport, Signaling, and Its Roles in Plant Leaf Morphogenesis - MDPI.
- The PIN-FORMED Auxin Efflux Carriers in Plants - PMC - PubMed Central.

- The Nuts and Bolts of PIN Auxin Efflux Carriers - Frontiers.
- Growth regulator herbicides | Herbicide mode of action and sugarbeet injury symptoms.
- Auxin: At the Crossroads Between Chemistry and Biology - ResearchG
- Chemical inhibition of Arabidopsis PIN-FORMED auxin transporters by the anti-inflammatory drug naproxen - PMC - PubMed Central.
- The role of PIN auxin efflux carriers in polar auxin transport and accumulation and their effect on shaping maize development - PubMed.
- Reader's Guide to Chlorflurenol E-Docket - Regul
- Advances in Auxin Efflux Carrier PIN Proteins - 植物学报.
- Ethylene inhibits lateral root development, increases IAA transport and expression of PIN3 and PIN7 auxin efflux carriers - PubMed.
- (PDF)

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## Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Frontiers | A Retro-Perspective on Auxin Transport \[frontiersin.org\]](#)
- [5. The PIN-FORMED Auxin Efflux Carriers in Plants - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Frontiers | The Nuts and Bolts of PIN Auxin Efflux Carriers \[frontiersin.org\]](#)
- [7. The role of PIN auxin efflux carriers in polar auxin transport and accumulation and their effect on shaping maize development - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. chinbullbotany.com \[chinbullbotany.com\]](#)
- [9. Ethylene inhibits lateral root development, increases IAA transport and expression of PIN3 and PIN7 auxin efflux carriers - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. pubchem.ncbi.nlm.nih.gov \[pubchem.ncbi.nlm.nih.gov\]](#)
- [11. CAS 2536-31-4: Chlorflurenol methyl | CymitQuimica \[cymitquimica.com\]](#)

- [12. Growth regulator herbicides | Herbicide mode of action and sugarbeet injury symptoms \[extension.umn.edu\]](#)
- [13. Chlorflurecol methyl ester \[webbook.nist.gov\]](#)
- [14. Chlorflurenol-methyl CAS#: 2536-31-4 \[m.chemicalbook.com\]](#)
- [15. scbt.com \[scbt.com\]](#)
- [16. Chlorflurenol-methyl \(Ref: CME 74050\) \[sitem.herts.ac.uk\]](#)
- [17. Plant Growth Inhibitor- Chlorflurenol-methyl - Knowledge - Zhengzhou Delong Chemical Co., Ltd. \[my.bestplanthormones.com\]](#)
- [18. academic.oup.com \[academic.oup.com\]](#)
- [19. Auxin Transport Inhibitors: IV. EVIDENCE OF A COMMON MODE OF ACTION FOR A PROPOSED CLASS OF AUXIN TRANSPORT INHIBITORS: THE PHYTOTROPINS - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [20. ovid.com \[ovid.com\]](#)
- [21. Novel auxin transport inhibitors phenocopy the auxin influx carrier mutation aux1 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [22. downloads.regulations.gov \[downloads.regulations.gov\]](#)
- [23. BIOCHEMICAL EFFECTS OF CHLORFLURENOL METHYL ESTER AND CHLORMEQUATE CHLORIDE ON CARBOHYDRATE AND PROTEIN METABOLISM IN WINTER TOMATO \[actahort.org\]](#)
- [24. Document Display \(PURL\) | NSCEP | US EPA \[nepis.epa.gov\]](#)
- [25. researchgate.net \[researchgate.net\]](#)
- [26. EP0235773A1 - Improved pesticide formulations - Google Patents \[patents.google.com\]](#)
- [27. downloads.regulations.gov \[downloads.regulations.gov\]](#)
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